

4-Hydroxy-1-methylpiperidine molecular weight and formula

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Compound of Interest

Compound Name: 1-Methylpiperidin-4-ol

Cat. No.: B091101

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Core Technical Data for 4-Hydroxy-1-methylpiperidine

This guide provides essential physicochemical data for 4-Hydroxy-1-methylpiperidine, a compound frequently utilized as a building block in the synthesis of pharmaceuticals and other fine chemicals.

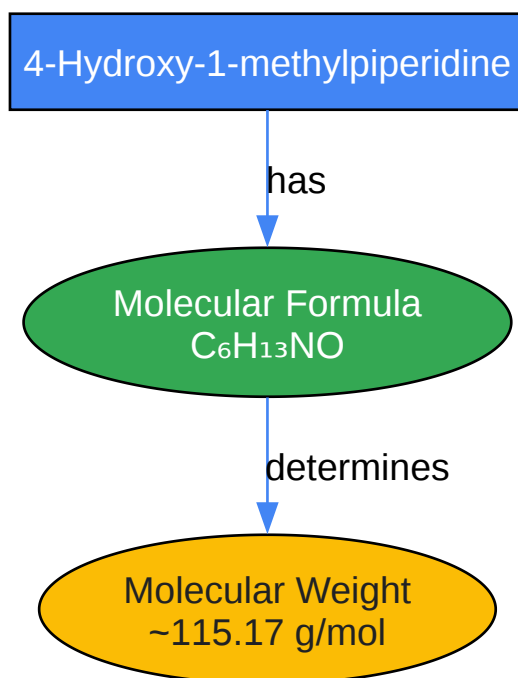
Physicochemical Properties

The fundamental molecular properties of 4-Hydroxy-1-methylpiperidine are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	References
Molecular Formula	C ₆ H ₁₃ NO	[1] [2] [3] [4] [5] [6]
Molecular Weight	115.17 g/mol	[3] [7]
115.1735 g/mol	[1]	
115.176 g/mol	[2]	
115.18 g/mol	[5]	

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular identifiers.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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